

Daunorubicin Hydrochloride: A Technical Guide to Solubility and Stability in DMSO

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility and stability of **Daunorubicin** Hydrochloride in Dimethyl Sulfoxide (DMSO), a common solvent for this compound in research settings. Understanding these parameters is critical for ensuring the accuracy, reproducibility, and reliability of experimental results.

Solubility Profile

Daunorubicin hydrochloride, a potent antineoplastic agent, exhibits variable solubility in DMSO according to data from various suppliers. This variability can be attributed to factors such as the purity of the compound, the quality and water content of the DMSO, and the methods used for dissolution. It is crucial for researchers to use fresh, anhydrous DMSO to achieve maximum solubility, as the solvent is hygroscopic and absorbed moisture can reduce its solvating power for this compound[1].

Quantitative Solubility Data

The reported solubility of **Daunorubicin** Hydrochloride in DMSO shows significant variation across different sources. The data is summarized in the table below.



Supplier/Source	Reported Solubility in DMSO (mg/mL)	Molar Concentration (mM) ¹	Notes
Selleck Chemicals	100 mg/mL	177.31 mM	Recommends using fresh DMSO as moisture can reduce solubility[1].
BioServUK	100 mg/mL	177.31 mM	Data provided for a 10mM solution pre- dissolved in DMSO[2].
APExBIO	>28.2 mg/mL	>50 mM	Suggests warming to 37°C or sonication to aid dissolution[3].
Cayman Chemical	~10 mg/mL	~17.7 mM	Recommends purging the solvent with an inert gas before preparing the stock solution[4].
Selleck Chemicals	12 mg/mL	22.74 mM	This data is for the Daunorubicin free base, not the hydrochloride salt.

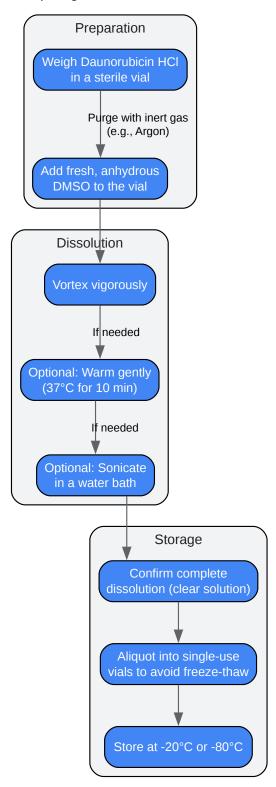
¹Molar concentration calculated based on a molecular weight of 563.98 g/mol for **Daunorubicin** Hydrochloride.

Recommended Dissolution Protocol

To ensure consistent and maximal dissolution, the following generalized protocol is recommended based on common laboratory procedures.



Workflow for Preparing Daunorubicin HCI Stock Solution in DMSO



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Workflow for preparing a **Daunorubicin** HCl stock solution.



Stability Profile

The stability of **Daunorubicin** Hydrochloride in DMSO is influenced by storage temperature, exposure to light, and the number of freeze-thaw cycles. For long-term viability of the stock solution, proper storage is paramount.

Storage and Stability Data

Stock solutions of **Daunorubicin** Hydrochloride in DMSO should be stored frozen. Aliquoting into single-use vials is highly recommended to prevent degradation from repeated freeze-thaw cycles.

Storage Temperature	Recommended Storage Duration	Source	Notes
-80°C	Up to 2 years	BioServUK	Recommended for long-term storage.
-80°C	Up to 1 year	Selleck Chemicals	Aliquoting is advised to maintain stability.
-20°C	Several months	APExBIO	Suitable for shorter- term storage.
-20°C	Up to 1 month	Selleck Chemicals	-

Factors Affecting Stability

- Temperature: As indicated, lower temperatures (-80°C) prolong the stability of the compound in DMSO. The solid, powdered form is noted to be heat-sensitive.
- Light: Daunorubicin solutions can be degraded by light, particularly at concentrations below 500 μg/mL. Therefore, vials should be protected from light during storage and handling.
- pH: Daunorubicin Hydrochloride is unstable in solutions with a pH greater than 8, where
 decomposition is indicated by a color change from red to blue-purple. While DMSO is an
 aprotic solvent, this is a critical consideration when making subsequent dilutions in aqueous
 buffers.



 Oxidation: The compound can be degraded by oxidizing agents. Purging the solvent with an inert gas, as suggested by Cayman Chemical, can help mitigate oxidative degradation during solution preparation.

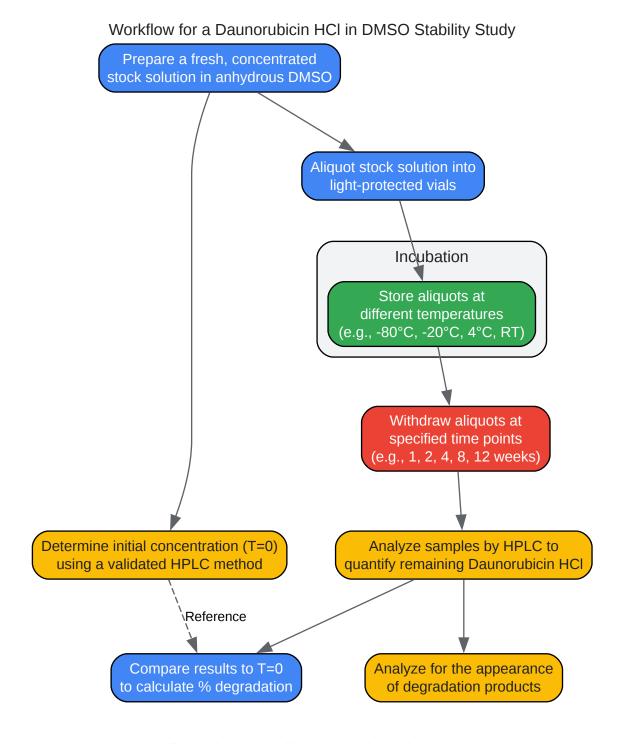
Experimental Protocols

While a specific, detailed protocol for stability testing in DMSO was not found in the literature, a standard methodology can be derived from forced degradation studies performed on anthracyclines. A typical workflow for a stability study is outlined below.

Representative Stability Study Workflow

This workflow details a logical process for assessing the stability of a **Daunorubicin** HCl stock solution in DMSO over time at various temperatures.





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